

# Dimetridazole MIC values against *Bacteroides fragilis* group

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## Compound Focus: Dimetridazole

CAS No.: 551-92-8

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## Comparative MIC Values of Nitroimidazole Compounds

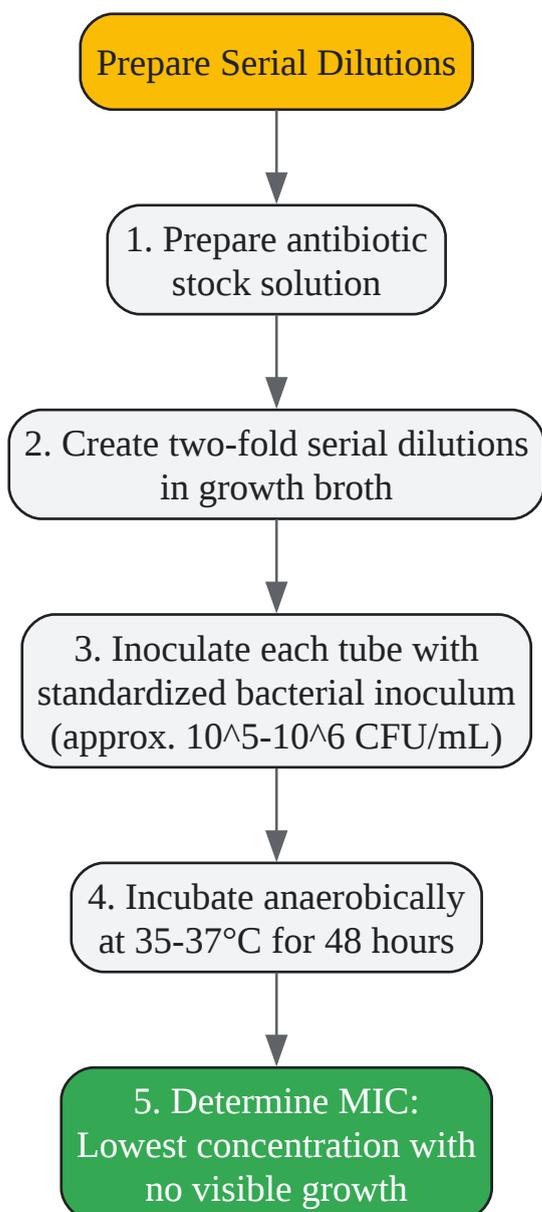
The table below summarizes the quantitative activity of several 2-methyl-5-nitroimidazole compounds, as determined by a 1985 tube-dilution study. Activities are ranked on a molar basis, with lower MIC values indicating greater potency [1].

Compound	Geometric Mean MIC ( $\mu\text{M}$ )	Activity Ranking
Tinidazole	0.5 $\mu\text{M}$	Most Active
Panidazole	Information Missing	2nd
Ornidazole	Information Missing	3rd
Metronidazole	Information Missing	4th
Secnidazole	Information Missing	5th
Carnidazole	Information Missing	6th
<b>Dimetridazole</b>	<b>6.6 <math>\mu\text{M}</math></b>	<b>Least Active</b>

This study found that MICs against individual bacterial strains could vary up to 50-fold between different compounds. The activity of these drugs against other species in the *B. fragilis* group (such as *B. distasonis* and *B. ovatus*) generally fell within the range determined for *B. fragilis* [1].

## Key Experimental Protocol from Foundational Study

The core comparative data comes from a 1985 study that established the foundational methodology for evaluating these compounds [1]. The key aspects of the experimental protocol are visualized below, which illustrates the tube dilution method used to determine Minimum Inhibitory Concentrations (MICs).



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This methodology involves preparing two-fold serial dilutions of the antibiotic in a growth broth, which are then inoculated with a standardized amount of bacteria. After anaerobic incubation, the MIC is determined as the lowest concentration of the antibiotic that completely inhibits visible bacterial growth [1].

## Contemporary Context for Nitroimidazole Efficacy

While **Dimetridazole** appears to be the least potent in its class, **Metronidazole** remains a cornerstone for treating *B. fragilis* infections. More recent studies confirm its strong bactericidal activity, meaning it kills bacteria rather than just inhibiting their growth [2] [3].

- **High Susceptibility:** Metronidazole continues to demonstrate high susceptibility rates against the *B. fragilis* group and is often the antibiotic of choice [4].
- **Resistance Concerns:** Although resistance to metronidazole is still considered rare (approximately 0.5-7.8% in various surveys), it is a growing concern. Resistance is often linked to *nim* genes which code for enzymes that inactivate the drug [4] [5]. A 2024 study in Denmark reaffirmed that metronidazole has the lowest resistance rate among common antibiotics for this pathogen [6].

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